

Physical and chemical properties of 4-O-Galloylalbiflorin

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Compound of Interest

Compound Name: 4-O-Galloylalbiflorin

Cat. No.: B15595248

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4-O-Galloylalbiflorin: A Technical Guide for Researchers

An In-depth Examination of the Physical, Chemical, and Biological Properties of a Bioactive Monoterpene Glycoside

This technical guide provides a comprehensive overview of **4-O-Galloylalbiflorin**, a natural compound isolated from the roots of Paeonia lactiflora. This document is intended for researchers, scientists, and drug development professionals, detailing its known physicochemical properties, biological activities, and relevant experimental protocols.

Physicochemical Properties

4-O-Galloylalbiflorin is a monoterpene glycoside characterized by a "cage-like" pinane skeleton, a structural feature of many bioactive constituents from the Paeonia genus. Its structure consists of an albiflorin moiety esterified with a galloyl group. While detailed experimental data such as a specific melting point and comprehensive spectral analyses are not readily available in publicly accessible literature, its fundamental properties have been established.

Table 1: Physical and Chemical Properties of 4-O-Galloylalbiflorin



Property	Value	Source(s)
Molecular Formula	C30H32O15	INVALID-LINK
Molecular Weight	632.57 g/mol	INVALID-LINK
CAS Number	929042-36-4	INVALID-LINK
IUPAC Name	[(2R,3S,4S,5R,6S)-6- [[(1R,3R,4R,6S,9S)-9- (benzoyloxymethyl)-4-hydroxy- 6-methyl-8-oxo-7- oxatricyclo[4.3.0.0 ³⁹]nonan-1- yl]oxy]-3,4,5-trihydroxyoxan-2- yl]methyl 3,4,5- trihydroxybenzoate	INVALID-LINK
Solubility	Soluble in DMSO (10 mg/mL reported by vendor)	INVALID-LINK
SMILES	CC12CC(C3CC1(C3(C(=O)O2)COC(=O)C4=CC=CC=C4)OC 5C(C(C(C(O5)COC(=O)C6=C C(=C(C(=C6)O)O)O)	

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